

# Application Notes and Protocols for Hexidium Iodide Staining in Fluorescence Microscopy

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## Compound of Interest

Compound Name: *Hexidium iodide*

Cat. No.: *B8196024*

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## Introduction

**Hexidium iodide** is a fluorescent nucleic acid stain belonging to the phenanthridinium family of dyes. It is a valuable tool in fluorescence microscopy for a variety of applications, primarily due to its ability to selectively stain gram-positive bacteria in the presence of gram-negative bacteria.[1][2][3] This cell-permeant dye intercalates with DNA, exhibiting a significant increase in fluorescence upon binding.[1][2] In eukaryotic cells, **hexidium iodide** stains both the nucleus and the cytoplasm, and therefore is not recommended as a specific nuclear counterstain.[1][2][4] Its spectral properties, with excitation and emission maxima around 518 nm and 600 nm respectively, make it compatible with standard fluorescence microscopy filter sets.[1][2][5]

## Chemical and Spectral Properties

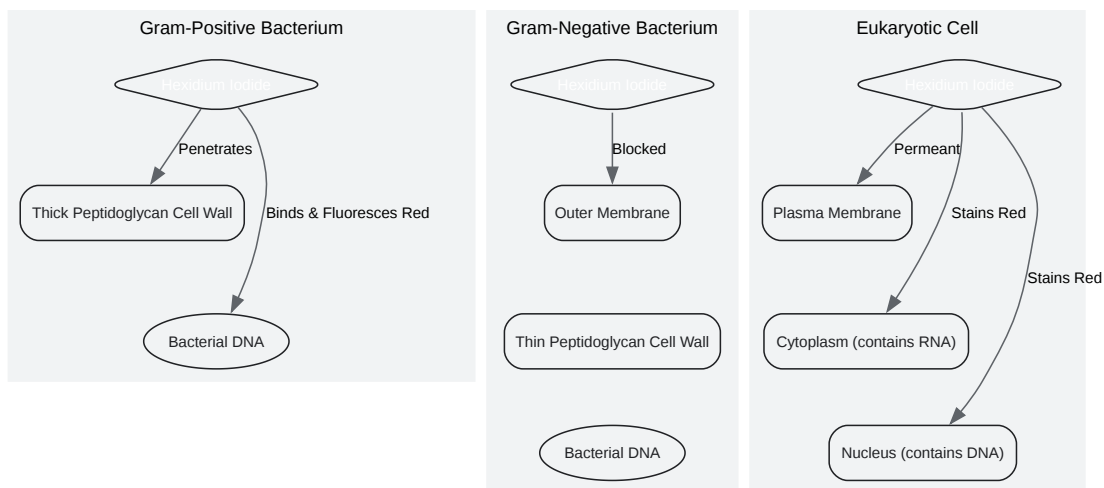
A summary of the key properties of **Hexidium iodide** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	497.41 g/mol	[1]
Excitation Maximum (DNA-bound)	~518 nm	[1][2]
Emission Maximum (DNA-bound)	~600 nm	[1][2]
Solubility	Soluble in DMSO	[1]
Storage Conditions	Store at $\leq -15^{\circ}\text{C}$ , protected from light and moisture.	[1]

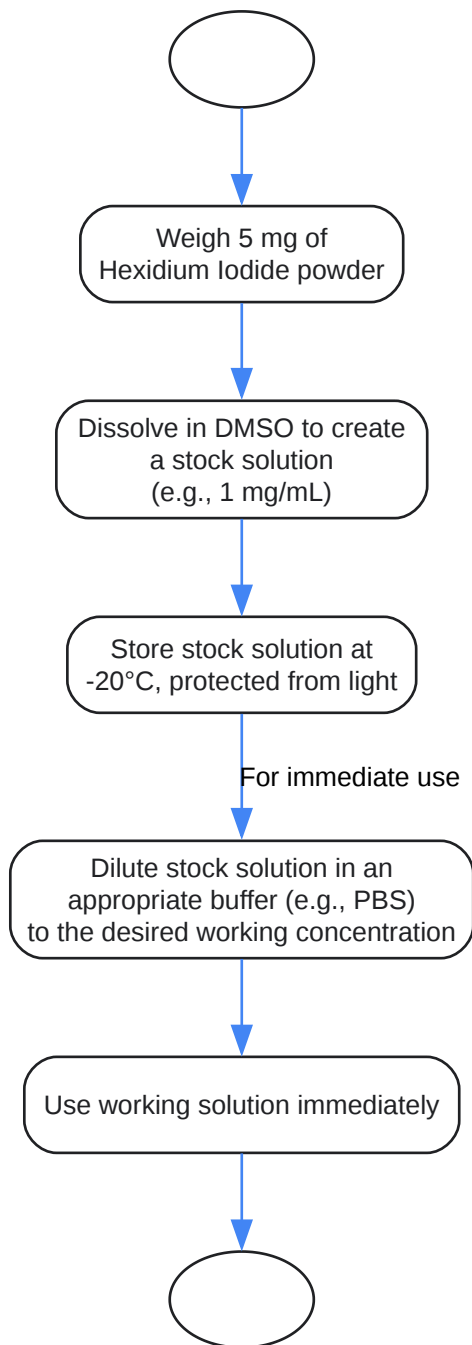
## Mechanism of Action

**Hexidium iodide**'s utility in differentiating bacterial types stems from differences in their cell wall structure. Gram-positive bacteria possess a thick peptidoglycan layer which allows the dye to penetrate and stain the intracellular nucleic acids. In contrast, the outer membrane of gram-negative bacteria acts as a barrier, preventing the entry of **hexidium iodide**.<sup>[6][7]</sup> When used in combination with a green fluorescent nucleic acid stain that can penetrate all bacteria, such as SYTO 9, gram-positive bacteria appear red due to the stronger fluorescence of **hexidium iodide** displacing the green dye, while gram-negative bacteria appear green.<sup>[8]</sup> In mammalian cells, its moderate lipophilicity allows it to cross the plasma membrane and stain nucleic acids in both the nucleus and cytoplasm.<sup>[4]</sup>

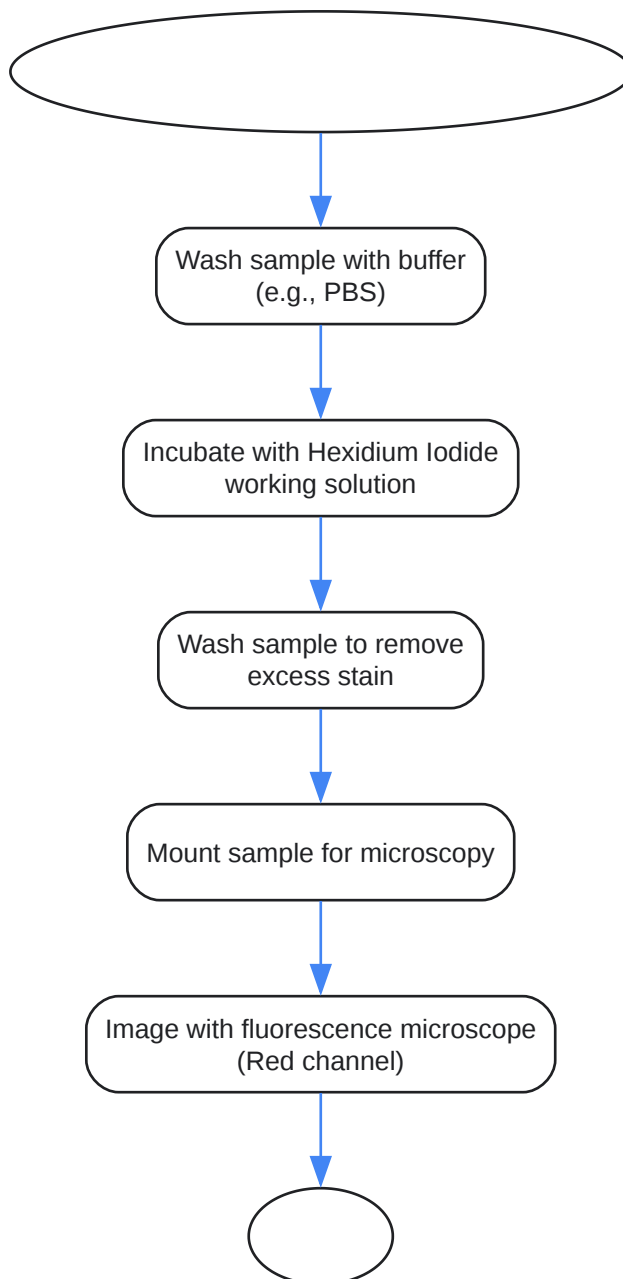
Mechanism of Differential Staining with Hexidium Iodide



## Workflow for Hexidium Iodide Solution Preparation



## General Hexidium Iodide Staining Workflow

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